Application Notes: Regioselective Suzuki Coupling of Dichloropyrimidines with Boronic Acids

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Compound of Interest

Compound Name:	*2-Ethoxypyrimidine-5-boronic acid*
CAS No.:	*1003043-55-7*
Cat. No.:	*B151134*

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The regioselective Suzuki-Miyaura cross-coupling reaction is a powerful and versatile tool for the synthesis of substituted pyrimidines, which are key scaffolds in many biologically active compounds and approved drugs.[1][2] Dichloropyrimidines, being readily available, serve as excellent precursors for the sequential and site-selective introduction of various aryl and heteroaryl groups. This document provides detailed protocols and application notes for achieving regioselective Suzuki coupling on 2,4-dichloropyrimidine and 4,6-dichloropyrimidine.

General Principles of Regioselectivity

The regioselectivity of the Suzuki coupling on dichloropyrimidines is primarily dictated by the electronic properties of the pyrimidine ring and can be influenced by the choice of catalyst, ligands, and reaction conditions.

- 2,4-Dichloropyrimidine: The C4 position is intrinsically more reactive than the C2 position towards oxidative addition of the palladium catalyst.[1][3] This preference is attributed to the favored oxidative addition into the C4-chlorine bond.[1] Therefore, mono-substitution

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reactions with one equivalent of boronic acid will predominantly yield the 4-substituted-2-chloropyrimidine. Subsequent coupling with a different boronic acid can then be performed at the C2 position, allowing for the synthesis of unsymmetrical 2,4-disubstituted pyrimidines.[4] While C4-selectivity is common, specific ligand systems, such as those employing bulky N-heterocyclic carbene (NHC) ligands, have been shown to invert this selectivity, favoring the C2 position.[5][6][7]

- 4,6-Dichloropyrimidine: In 4,6-dichloropyrimidine, the two chlorine atoms are electronically equivalent. Therefore, the mono-arylation will occur at either the C4 or C6 position. A second Suzuki coupling can then be performed to introduce a second aryl group, leading to symmetrical or unsymmetrical 4,6-diarylpyrimidines.[8]

Key Reaction Parameters

Successful regioselective Suzuki coupling requires careful optimization of several parameters:

- Catalyst: Palladium catalysts are almost exclusively used. Tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) is a common and effective catalyst for these reactions.[1][2][4] Other palladium sources like $Pd(OAc)_2$ in combination with phosphine ligands are also utilized.[8]

- Ligand: The choice of ligand can significantly influence the regioselectivity and efficiency of the coupling. For standard C4-selectivity in 2,4-dichloropyrimidines, simple phosphine ligands like triphenylphosphine (PPh_3) are sufficient. To achieve the less common C2-selectivity, bulky electron-rich ligands, such as N-heterocyclic carbene (NHC) ligands (e.g., IPr), may be required.[5]

- Base: An inorganic base is necessary to activate the boronic acid. Potassium carbonate (K_2CO_3) and potassium phosphate (K_3PO_4) are frequently used.[1][2]

- Solvent: A variety of solvents can be employed, often in aqueous mixtures. Common solvent systems include 1,4-dioxane/water, DMF/water, and toluene/ethanol/water.[2][4] The choice of solvent can be critical for reaction success, with alcoholic solvent mixtures sometimes affording greater reactivity.[4]

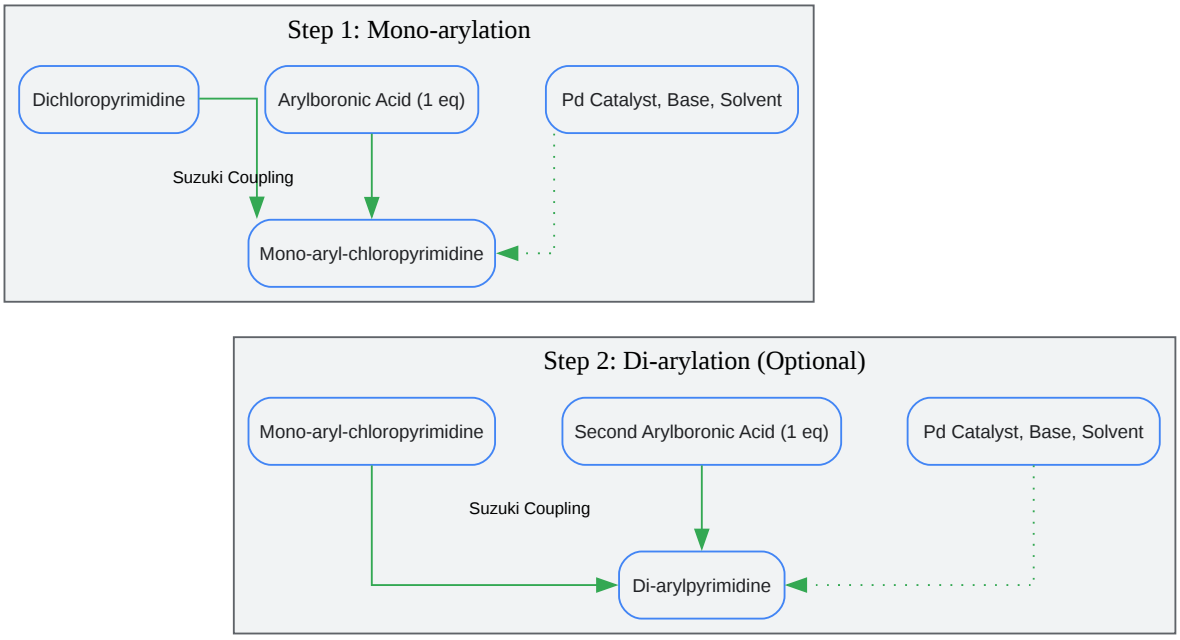
- Temperature: Reaction temperatures can range from room temperature to elevated temperatures (e.g., 90-100 °C), often achieved through conventional heating or microwave

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irradiation.[1][4] Microwave-assisted synthesis can significantly reduce reaction times.[1]

Experimental Workflows

A typical experimental workflow for the regioselective Suzuki coupling of a dichloropyrimidine involves the sequential introduction of aryl groups.



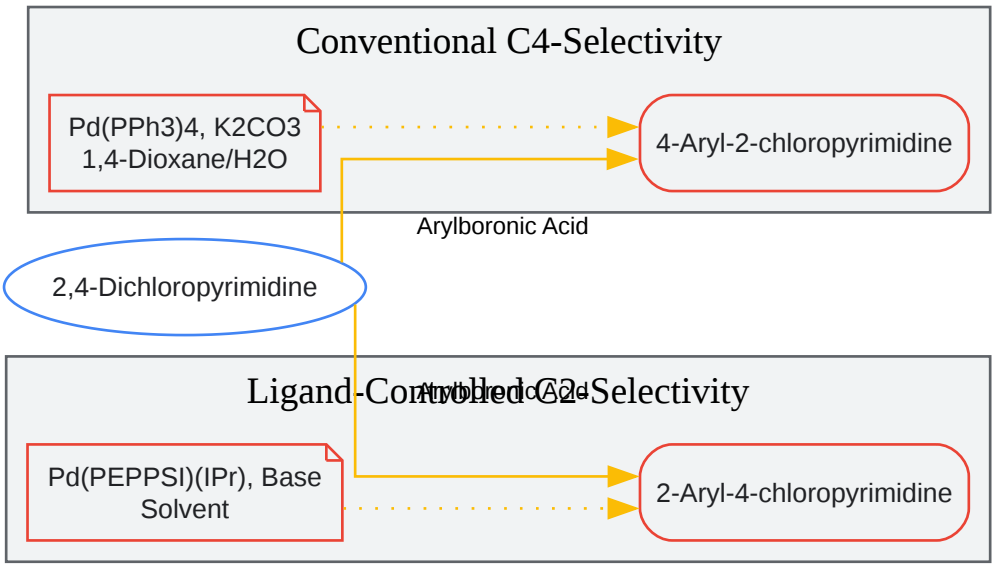
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Caption: General workflow for the sequential Suzuki coupling of dichloropyrimidines.

Regioselectivity Control in 2,4-Dichloropyrimidine

The choice of reaction conditions allows for the selective synthesis of either the C4- or C2-arylated isomer as the initial product.

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Caption: Regioselective Suzuki coupling pathways for 2,4-dichloropyrimidine.

Experimental Protocols

Protocol 1: Regioselective C4-Arylation of 2,4-Dichloropyrimidine (Microwave-Assisted)

This protocol is adapted from a microwave-assisted procedure that allows for short reaction times and low catalyst loading.[1]

Materials:

- 2,4-Dichloropyrimidine
- Arylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$]
- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane

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- Water

Procedure:

- To a microwave vial, add 2,4-dichloropyrimidine (1.0 mmol), the arylboronic acid (1.1 mmol), potassium carbonate (3.0 mmol), and tetrakis(triphenylphosphine)palladium(0) (0.005 mmol, 0.5 mol%).
- Add 1,4-dioxane and water in a 4:1 ratio (5 mL total volume).
- Seal the vial and place it in the microwave reactor.
- Irradiate the reaction mixture at 120 °C for 15 minutes.
- After cooling, dilute the reaction mixture with ethyl acetate and water.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford the desired 4-aryl-2-chloropyrimidine.

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Entry	Arylboronic Acid	Product	Yield (%)
1	Phenylboronic acid	2-Chloro-4-phenylpyrimidine	95
2	4-Methoxyphenylboronic acid	2-Chloro-4-(4-methoxyphenyl)pyrimidine	92
3	4-Fluorophenylboronic acid	2-Chloro-4-(4-fluorophenyl)pyrimidine	88
4	3-Thienylboronic acid	2-Chloro-4-(thiophen-3-yl)pyrimidine	75

Data adapted from Molecules, 2017, 22(11), 1883.[1]

Protocol 2: One-Pot Regioselective Double Suzuki Coupling of 2,4-Dichloropyrimidine

This protocol allows for the sequential introduction of two different aryl groups in a one-pot fashion.[4]

Materials:

- 2,4-Dichloropyrimidine
- First arylboronic acid ($Aryl^1$-$B(OH)_2$)
- Second arylboronic acid ($Aryl^2$-$B(OH)_2$)
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$]
- Potassium carbonate (K_2CO_3)
- Ethanol, Toluene, Water

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Procedure:

- First Coupling (C4-selective):
  - In a round-bottom flask, combine 2,4-dichloropyrimidine (1.0 mmol), the first arylboronic acid (1.1 mmol), tetrakis(triphenylphosphine)palladium(0) (0.05 mmol), and potassium carbonate (2.0 mmol).
  - Add a solvent mixture of ethanol, toluene, and water.
  - Heat the reaction mixture to 55 °C and stir for 12 hours or until the starting material is consumed (monitored by TLC).
- Second Coupling (C2-selective):
  - To the same reaction mixture, add the second arylboronic acid (1.2 mmol) and additional potassium carbonate (2.0 mmol).
  - Increase the reaction temperature to 90 °C and stir for another 12 hours.
- Work-up and Purification:
  - Cool the reaction to room temperature and dilute with ethyl acetate and water.
  - Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
  - Purify the residue by column chromatography to yield the 2,4-diarylpyrimidine.

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Entry	Aryl¹-B(OH)₂	Aryl²-B(OH)₂	Product	Yield (%)
1	Phenylboronic acid	4-Tolylboronic acid	2-(p-Tolyl)-4-phenylpyrimidine	75
2	4-Methoxyphenylboronic acid	Phenylboronic acid	2-Phenyl-4-(4-methoxyphenyl)pyrimidine	45
3	Phenylboronic acid	(E)-Styrylboronic acid	2-((E)-Styryl)-4-phenylpyrimidine	68
Data adapted from Org. Lett., 2010, 12(19), pp 4404–4407.[4]				

Protocol 3: Suzuki Coupling of 5-(4-bromophenyl)-4,6-dichloropyrimidine

This protocol describes the arylation of a substituted 4,6-dichloropyrimidine.[2]

Materials:

- 5-(4-bromophenyl)-4,6-dichloropyrimidine
- Arylboronic acid
- Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$]
- Potassium phosphate (K_3PO_4)
- 1,4-Dioxane

Procedure:

- To a reaction vessel, add 5-(4-bromophenyl)-4,6-dichloropyrimidine (1.0 mmol), the arylboronic acid (1.1 mmol), potassium phosphate (2.0 mmol), and tetrakis(triphenylphosphine)palladium(0) (0.05 mmol, 5 mol%).

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- Add dry 1,4-dioxane as the solvent.
- Heat the reaction mixture at 70-80 °C under an inert atmosphere until the reaction is complete (monitored by TLC).
- After cooling, perform a standard aqueous work-up.
- Purify the crude product by column chromatography to obtain the desired 5-(biphenyl-4-yl)-4,6-dichloropyrimidine derivative.

Entry	Arylboronic Acid	Product	Yield (%)
1	Phenylboronic acid	5-([1,1'-Biphenyl]-4-yl)-4,6-dichloropyrimidine	60
2	4-Methoxyphenylboronic acid	4,6-Dichloro-5-(4'-methoxy-[1,1'-biphenyl]-4-yl)pyrimidine	75
3	4-Chlorophenylboronic acid	4,6-Dichloro-5-(4'-chloro-[1,1'-biphenyl]-4-yl)pyrimidine	55
Data adapted from Processes, 2020, 8(11), 1342.[2]			

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